

Experimental protocol for N-Phenylsuccinimide recrystallization

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Compound of Interest

Compound Name: **N-Phenylsuccinimide**

Cat. No.: **B1329287**

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Application Note: Recrystallization of N-Phenylsuccinimide

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the purification of **N-Phenylsuccinimide** via recrystallization. The procedure outlined is intended to yield a high-purity crystalline product suitable for research and development applications.

Introduction

N-Phenylsuccinimide is a chemical compound with applications in various fields of chemical synthesis and pharmaceutical development. Ensuring the high purity of this compound is critical for reliable experimental results and for meeting regulatory standards in drug development. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the compound and its impurities in a suitable solvent at different temperatures. An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will have a high capacity for dissolution at its boiling point. This protocol details the use of ethanol as a suitable solvent for the recrystallization of **N-Phenylsuccinimide**.

Physicochemical Data

A summary of the relevant physical and chemical properties of **N-Phenylsuccinimide** is provided below.

Property	Value
Molecular Formula	$C_{10}H_9NO_2$
Molecular Weight	175.18 g/mol [1]
Melting Point	155 °C [2]
Appearance	White to off-white crystalline powder or needles [2]
Solubility in Ethanol	Soluble in hot ethanol, sparingly soluble in cold ethanol. [3] [4]
Aqueous Solubility	>26.3 µg/mL at pH 7.4 [1]

Safety Precautions

It is essential to handle **N-Phenylsuccinimide** and the solvents used in this protocol with appropriate safety measures in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, should be worn at all times.

Hazard Statements for **N-Phenylsuccinimide**:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Ethanol is a flammable liquid and should be heated using a steam bath or a heating mantle, not an open flame.

Experimental Protocol

This protocol describes the recrystallization of **N-Phenylsuccinimide** from a 95% ethanol solution.

Materials:

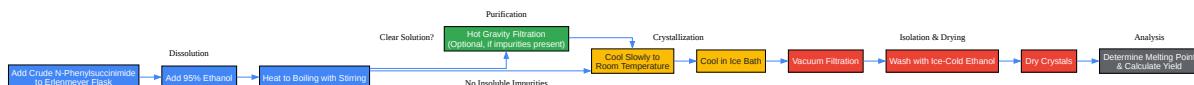
- Crude **N-Phenylsuccinimide**
- 95% Ethanol
- Deionized water
- Erlenmeyer flasks (two sizes)
- Graduated cylinders
- Heating mantle or steam bath
- Glass stirring rod
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

Procedure:

- Dissolution: Place the crude **N-Phenylsuccinimide** in an Erlenmeyer flask. For every 1 gram of crude material, add approximately 10-15 mL of 95% ethanol. Add a boiling chip or a magnetic stir bar to the flask. Gently heat the mixture to boiling while stirring to dissolve the solid.^[2] If the solid does not completely dissolve, add small additional portions of hot ethanol until a clear solution is obtained. Avoid adding a large excess of solvent.

- Hot Filtration (Optional): If insoluble impurities are visible in the hot solution, perform a hot gravity filtration. This step should be done quickly to prevent premature crystallization. Use a pre-heated funnel and filter paper.
- Crystallization: Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals. Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.[2][3]
- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel and filter paper.
- Washing: Wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining soluble impurities.[2]
- Drying: Dry the crystals on the filter paper by drawing air through the funnel for a few minutes. Transfer the crystals to a pre-weighed watch glass and allow them to air dry completely in a fume hood or in a desiccator.
- Characterization: Determine the melting point of the recrystallized **N-Phenylsuccinimide**. A sharp melting point close to the literature value (155 °C) is indicative of high purity.[2][3] Calculate the percent recovery.

Workflow Diagram



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Caption: Workflow for **N-Phenylsuccinimide** Recrystallization.

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